

Technical Support Guide: Recrystallization of 7-Methylquinolin-2(1H)-one

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Compound of Interest

Compound Name: 7-Methylquinolin-2(1H)-one

CAS No.: 4053-35-4

Cat. No.: B1607410

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Executive Summary & Molecule Profile

Target Molecule: **7-Methylquinolin-2(1H)-one** (also known as 7-methylcarbostyryl).[1][2] CAS Registry: 17852-28-7 (Verify specific salt/hydrate forms).[1][2] Chemical Nature: This compound exists in a tautomeric equilibrium, predominantly favoring the lactam (2-one) form over the lactim (2-hydroxy) form in the solid state.[2] This structural feature dictates its solubility profile: it possesses a polar amide-like backbone capable of strong hydrogen bonding, significantly raising its melting point (typically >220°C) and reducing solubility in non-polar solvents.[2]

Critical Purity Challenge: The 7-methyl substituent introduces slight lipophilicity compared to the parent carbostyryl, but the molecule remains rigid and planar.[2] Common impurities from synthesis (e.g., Knorr cyclization) include the 5-methyl isomer (regioisomer), uncyclized acetoacetanilides, and oligomeric color bodies.[2]

Solvent Selection Matrix

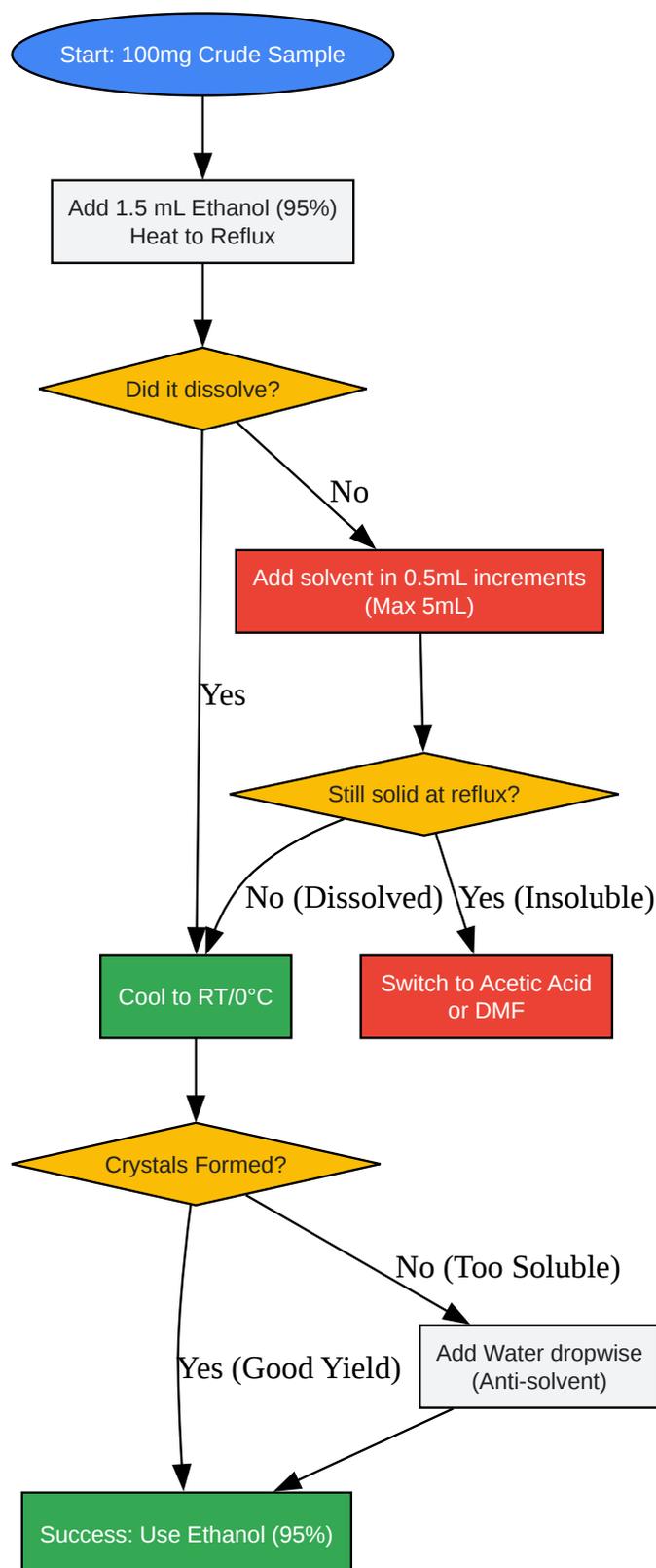
The following table summarizes solvent suitability based on thermodynamic solubility differentials.

Solvent System	Suitability	Role	Technical Notes
Ethanol (95%)	Primary Recommendation	Single Solvent	Offers the best balance of boiling point (78°C) and polarity.[1][2] The water content (5%) aids in disrupting the crystal lattice at reflux while suppressing solubility at 0°C.
Methanol / Water	Secondary / High Purity	Binary System	Methanol is a stronger solvent than ethanol for this class. Water is added as an anti-solvent.[3] Excellent for removing inorganic salts but requires precise addition to prevent "oiling out."
Glacial Acetic Acid	Troubleshooting	Single Solvent	Use only for highly impure/crude material. The high boiling point (118°C) and acidity break down oligomers, but product recovery can be lower. [2]
DMF / Water	Last Resort	Binary System	Only for material that fails to dissolve in refluxing alcohols. High boiling point makes solvent removal difficult; requires thorough

washing to remove
DMF traces.

Diagnostic Workflow: The "100mg Pilot"

Do not commit your bulk material immediately. Perform this self-validating solubility test to confirm the solvent choice.



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Figure 1: Decision tree for determining the optimal solvent system based on solubility behavior.

Standard Operating Procedure (SOP)

Protocol: Recrystallization from 95% Ethanol

- Dissolution:
 - Place crude **7-Methylquinolin-2(1H)-one** in a round-bottom flask.
 - Add 95% Ethanol at a ratio of 15-20 mL per gram of solid.[1][2]
 - Add a magnetic stir bar and attach a reflux condenser.
 - Heat the mixture to a gentle reflux (bath temp ~85°C).
 - Checkpoint: If solid remains after 15 minutes of reflux, add more ethanol in 10% increments.[2] If greater than 40 mL/g is required, switch to Acetic Acid.[2]
- Filtration (Hot):
 - If the solution is dark or contains insoluble black specks, remove from heat briefly.[2]
 - Add Activated Carbon (0.5 - 1.0 wt%).[1][2]
 - Reflux for 10 minutes.
 - Filter while boiling hot through a pre-warmed Buchner funnel (or glass frit) to remove carbon/insolubles. Speed is critical to prevent premature crystallization on the filter.[2]
- Crystallization:
 - Allow the filtrate to cool to room temperature slowly (over 1-2 hours) with gentle stirring.
 - Note: Rapid cooling promotes occlusion of impurities.
 - Once at room temperature, cool the flask in an ice-water bath (0-4°C) for 1 hour to maximize yield.
- Collection:

- Filter the crystals using vacuum filtration.[4]
- Wash the cake with cold 95% Ethanol (small volume).
- Dry in a vacuum oven at 60°C for 6-12 hours.

Troubleshooting & FAQs

Q1: The product "oiled out" (formed a liquid blob) instead of crystallizing. What happened?

- Cause: The temperature dropped too quickly, or the solvent mixture became too polar (if water was added) before the crystal lattice could form.[2] This is common with methylated quinolinones.
- Fix: Re-heat the mixture until the oil dissolves. Add a "seed crystal" of pure product if available. Cool very slowly (wrap the flask in a towel). If using an Ethanol/Water mix, add slightly more Ethanol to increase solubility.[2]

Q2: My yield is very low (<40%), but the mother liquor is still dark.

- Cause: The product is too soluble in the chosen solvent volume.
- Fix: Concentrate the mother liquor (filtrate) by rotary evaporation to half its volume and repeat the cooling/crystallization step to harvest a "second crop." Note that the second crop is usually less pure.

Q3: The crystals are colored (yellow/brown) even after recrystallization.

- Cause: Conjugated oligomers or oxidation byproducts are trapped in the crystal lattice.
- Fix: You must use Activated Charcoal (Step 2 in SOP). If that fails, perform a "trituration" (washing the solid) with cold Ethyl Acetate before the next recrystallization to strip surface impurities.[2]

Q4: Can I use Acetone?

- Analysis: Acetone is generally a poor solvent for unsubstituted quinolinones due to lack of hydrogen bond donation. However, it can be used as a co-solvent with Ethanol if the product

is highly soluble in alcohols.[2] It is not recommended as a primary solvent.

References

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